

Technical Guide: Spectroscopic Characterization of Amoxicillin Diketopiperazine (ADP)

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Compound of Interest

Compound Name: Amoxicillin Diketopiperazine

Cat. No.: B1253443

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Executive Summary

Amoxicillin Diketopiperazine (ADP), pharmacopoeially designated as Amoxicillin Impurity C (EP) or Amoxicillin Related Compound C (USP), represents a critical degradation product in the lifecycle of amoxicillin formulations. Unlike hydrolytic degradation products (e.g., amoxicilloic acid), ADP is formed via an intramolecular aminolysis reaction, resulting in a chemically stable 2,5-diketopiperazine (DKP) ring system.

This guide provides a definitive technical framework for the isolation, identification, and spectroscopic validation of ADP. It moves beyond basic data listing to explain the causality of spectral shifts, enabling researchers to confidently distinguish ADP from the parent API and other degradants.

Formation Mechanism & Chemistry

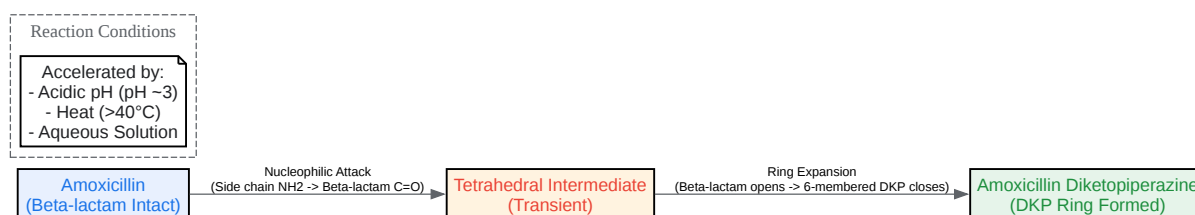
The formation of ADP is a non-enzymatic, intramolecular cyclization. The nucleophilic free amino group of the side chain attacks the electrophilic carbonyl carbon of the

-lactam ring. This reaction is accelerated in solution, particularly under acidic conditions or elevated temperatures, leading to the opening of the strained four-membered

-lactam ring and the closure of a stable six-membered DKP ring.

Pathway Visualization

The following diagram illustrates the transformation from Amoxicillin to ADP, highlighting the critical ring-opening/ring-closing event.



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Figure 1: Mechanistic pathway of Amoxicillin degradation to Diketopiperazine via intramolecular aminolysis.

Synthesis and Isolation Protocol

To perform accurate spectroscopic characterization, a high-purity standard of ADP is required. The following protocol utilizes a pH-switch method to induce cyclization and precipitation.

Objective: Isolate >95% pure ADP for spectral analysis.

- **Dissolution:** Suspend Amoxicillin Trihydrate (10.0 g) in water (100 mL) at room temperature.
- **Alkaline Activation:** Adjust pH to 9.5 ± 0.2 using 1.0 M NaOH. Stir for 60 minutes. Note: This ensures full solubility and deprotonation of the amine.
- **Thermal Cyclization:** Heat the solution to 50°C and stir for 5.0 hours. Mechanism: Heat provides the activation energy for the intramolecular attack.

- Precipitation (pH Switch): Cool to room temperature. Adjust pH to 3.0 using 50% HCl.
Rationale: ADP has low solubility at acidic pH, facilitating crystallization.
- Purification: Stir for 2 hours. Filter the white precipitate, wash with water, and recrystallize from 80% ethanol.^[1]

Validation Check: The final product should be a white to pale yellow solid with a melting point >218°C (dec).

Spectroscopic Analysis

The identification of ADP relies on detecting the loss of the

-lactam ring and the gain of the DKP ring features.

A. Mass Spectrometry (MS)

MS provides the primary confirmation of molecular weight and structural fragments.

- Molecular Ion: ADP retains the same elemental formula as Amoxicillin () but is a structural isomer.
 - $[M+H]^+$: m/z 366.1
- Fragmentation Pattern (MS/MS):
 - m/z 160 (Quantitative Ion): This fragment corresponds to the thiazolidine ring moiety combined with the DKP core elements. It is the signature fragment for this class of penicillin degradants.
 - m/z 207 (Qualitative Ion): Represents the cleavage of the side chain/DKP system.
 - m/z 349: Loss of ammonia (, -17 Da) from the parent ion, typical for primary amines/amides.

B. Infrared Spectroscopy (FT-IR)

IR is the most rapid diagnostic tool for confirming the ring status.

- Amoxicillin (Parent): Shows a distinct, sharp band at 1775 cm^{-1} .
 - Origin: Stretching vibration of the strained carbonyl () in the 4-membered -lactam ring.
- ADP (Impurity): The 1775 cm^{-1} band is ABSENT.
 - New Features: New amide bands appear in the $1660\text{--}1690\text{ cm}^{-1}$ region, corresponding to the unstrained carbonyls of the 6-membered diketopiperazine ring.
 - Diagnostic Rule: If the spectrum shows a peak $>1760\text{ cm}^{-1}$, the -lactam ring is still intact (incomplete conversion).

C. Nuclear Magnetic Resonance (NMR)

NMR confirms the stereochemistry and the specific connectivity of the DKP ring.

- ^1H NMR (Proton):
 - -lactam Protons (H-5, H-6): In Amoxicillin, these appear as coupled doublets around 5.4–5.5 ppm. In ADP, the formation of the DKP ring shifts these signals significantly due to the change in ring strain and magnetic environment.
 - Side Chain Methines: The proton at the chiral center of the side chain (attached to the phenol) shifts due to its incorporation into the rigid DKP ring.
 - Diastereomers: ADP often exists as a mixture of diastereomers (epimers at the side-chain -carbon). You may observe signal splitting or dual sets of peaks for the methyl groups on the thiazolidine ring ($\sim 1.4\text{ ppm}$).
- ^{13}C NMR (Carbon):
 - Carbonyls: The

-lactam carbonyl signal (~174 ppm) disappears/shifts. Two distinct amide carbonyl signals for the DKP ring appear in the 165–175 ppm range.

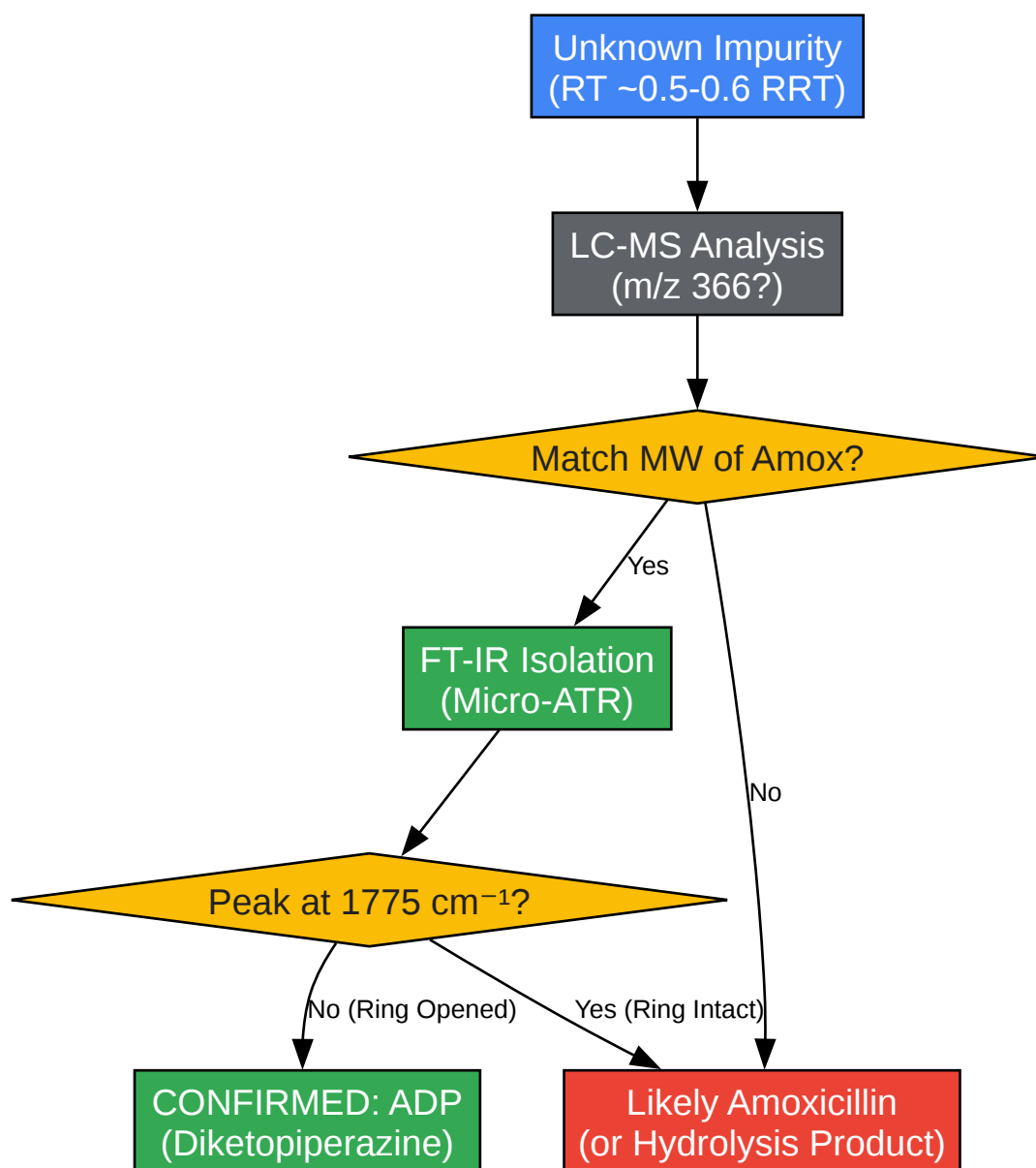
Comparative Data Summary

The following table summarizes the key spectral differences to facilitate rapid identification.

Feature	Amoxicillin (API)	Amoxicillin Diketopiperazine (ADP)	Diagnostic Significance
Formula	Isomers (Same MW)		
MW	365.4 g/mol	365.4 g/mol	Cannot distinguish by low-res MS
MS [M+H] ⁺	m/z 366	m/z 366	Requires MS/MS for fingerprinting
Key MS Fragment	m/z 349 (M-NH ₃)	m/z 160 (DKP core)	m/z 160 is highly abundant in ADP
IR Carbonyl	1775 cm ⁻¹ (-lactam)	Absent (1660-1690 cm ⁻¹ DKP)	Definitive confirmation of ring opening
Solubility	Moderate (Acidic/Basic)	Poor (especially at pH 3)	Basis for isolation protocol
Regulatory	Active Ingredient	Impurity C (EP) / Related Comp. C (USP)	Must be controlled < 0.15%

Analytical Workflow Diagram

This workflow describes the logical decision tree for characterizing an unknown impurity suspected to be ADP.



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Figure 2: Decision tree for the spectroscopic identification of ADP.

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